

Application Notes and Protocols for XMU-MP-9 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **XMU-MP-9**, a bifunctional small molecule degrader, in cell culture experiments. This document details its mechanism of action, recommended concentrations, and detailed protocols for key cellular assays.

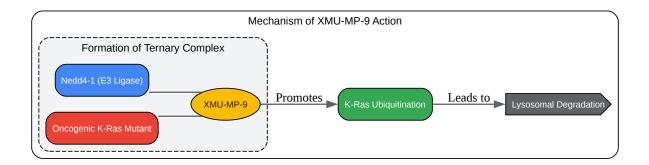
Introduction

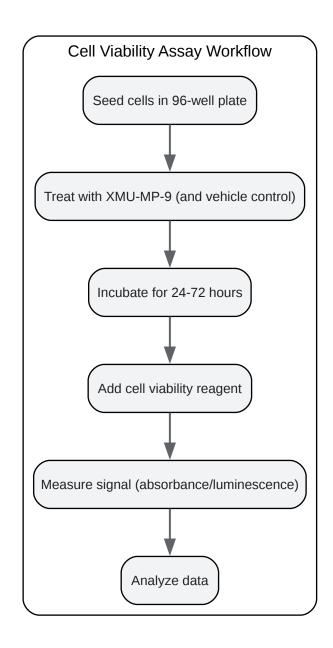
XMU-MP-9 is a novel molecular glue that promotes the ubiquitination and subsequent degradation of oncogenic K-Ras mutants.[1][2] It functions by enhancing the interaction between the E3 ubiquitin ligase Nedd4-1 and various K-Ras mutants, leading to their degradation through the lysosomal pathway.[1][3] This targeted degradation of K-Ras, a critical driver in many cancers, makes **XMU-MP-9** a valuable tool for cancer research and drug development.

Mechanism of Action

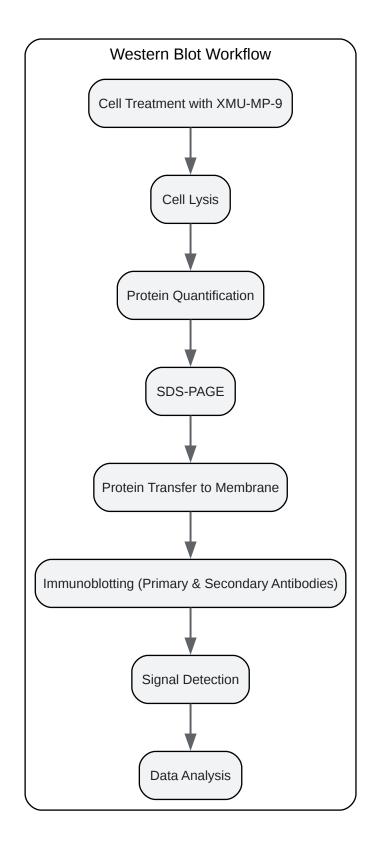
XMU-MP-9 acts as a bifunctional compound, binding to both the C2 domain of Nedd4-1 and an allosteric site on K-Ras.[1][2][3] This binding event stabilizes the interaction between Nedd4-1 and K-Ras, inducing a conformational change in the complex.[3] This altered conformation allows Nedd4-1 to ubiquitinate K-Ras, marking it for degradation by the cell's lysosomal machinery.[1]



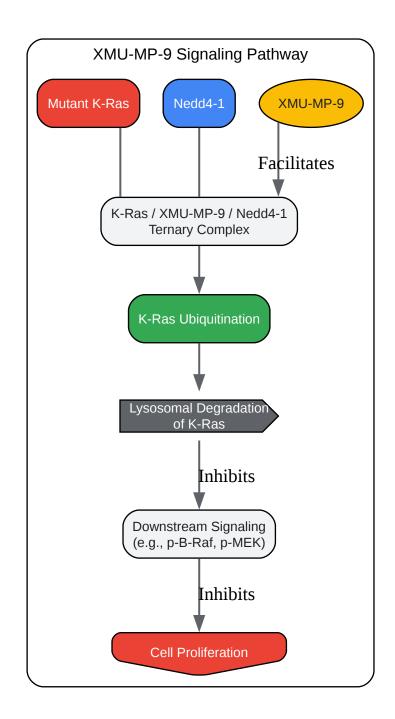












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